

N-Benzylpropanamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Benzylpropanamide

Cat. No.: B1265853

[Get Quote](#)

An In-depth Technical Guide on the Molecular Properties of N-Benzylpropanamide

This technical guide provides a detailed overview of the molecular formula and molecular weight of **N-Benzylpropanamide**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Molecular Data of N-Benzylpropanamide

N-Benzylpropanamide is a chemical compound with the IUPAC name **N-benzylpropanamide**.^[1] The fundamental molecular properties of this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C10H13NO	PubChem ^[1]
Molecular Weight	163.22 g/mol	PubChem ^[1]
IUPAC Name	N-benzylpropanamide	PubChem ^[1]
CAS Number	10264-12-7	PubChem ^[1]
SMILES	<chem>CCC(=O)NCC1=CC=CC=C1</chem>	PubChem ^[1]
InChIKey	ZFNAETKJDHAQEN-UHFFFAOYSA-N	PubChem ^[1]

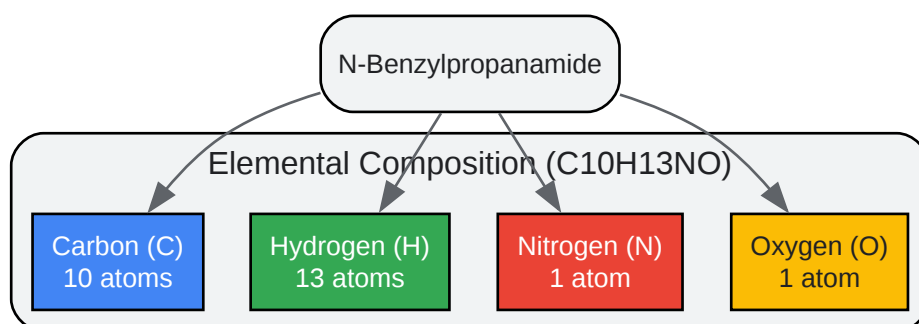
Determination of Molecular Formula and Weight: Experimental Protocols

The molecular formula and weight of a compound like **N-Benzylpropanamide** are determined through various analytical techniques. While specific experimental protocols for this compound are not detailed here, the following are standard methodologies employed in chemical analysis:

- **Mass Spectrometry (MS):** This is a primary technique for determining the molecular weight of a compound. In a typical workflow, the sample is ionized, and the ions are separated based on their mass-to-charge ratio (m/z). High-resolution mass spectrometry (HRMS) can provide a very accurate mass measurement, which can be used to deduce the elemental composition and thus the molecular formula.
- **Elemental Analysis:** This method determines the percentage composition of elements (like carbon, hydrogen, nitrogen) in a sample. The results are used to derive the empirical formula of the compound. When combined with the molecular weight from mass spectrometry, the exact molecular formula can be determined.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While primarily used for structural elucidation, ^{13}C and ^1H NMR spectroscopy can help confirm the number of carbon and hydrogen atoms in a molecule, which aids in verifying the molecular formula.

Visualization of Elemental Composition

The following diagram illustrates the elemental composition of **N-Benzylpropanamide** based on its molecular formula, $\text{C}_{10}\text{H}_{13}\text{NO}$.



[Click to download full resolution via product page](#)

Caption: Elemental makeup of **N-Benzylpropanamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Benzylpropanamide | C₁₀H₁₃NO | CID 154917 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Benzylpropanamide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265853#n-benzylpropanamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

